

# Standard Operating Procedure for Z-Vad-FMK Experiments

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Z-Vad-amc

Cat. No.: B15582915

[Get Quote](#)

## Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

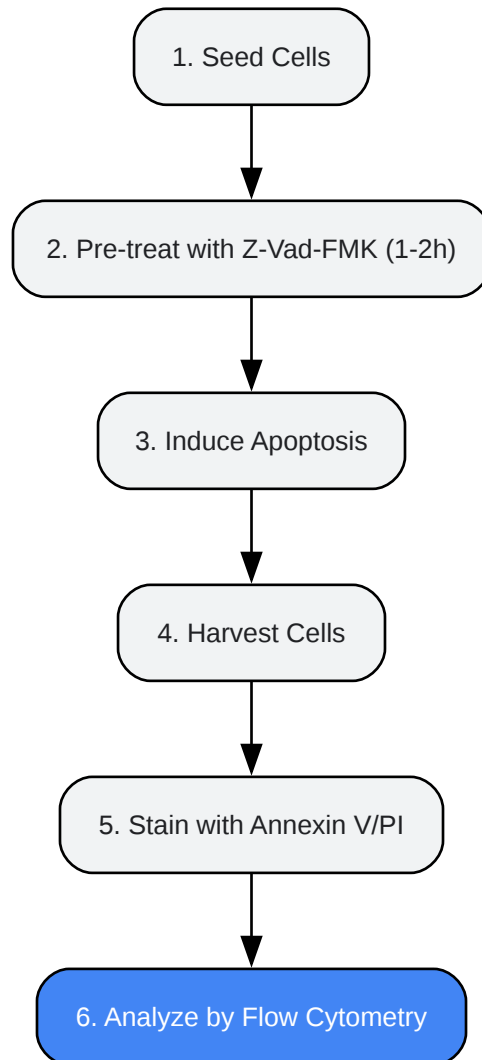
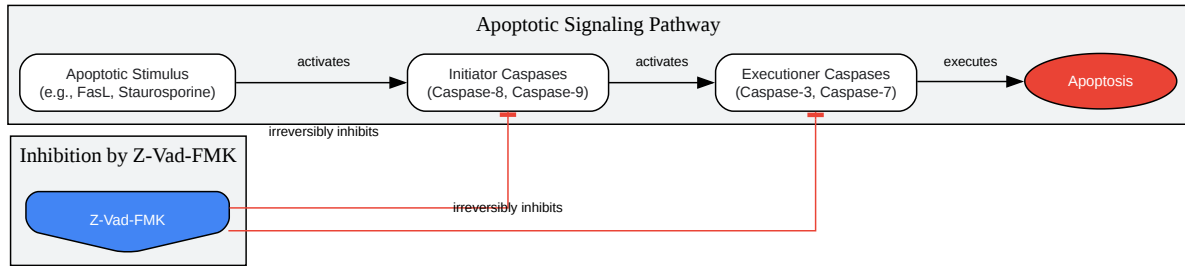
Z-Vad-FMK (Carbobenzoxy-Valyl-Alanyl-Aspartyl-[O-methyl]-fluoromethylketone) is a potent, cell-permeable, and irreversible pan-caspase inhibitor.[1][2][3] It is widely utilized in life science research to study the roles of caspases in apoptosis (programmed cell death), inflammation, and other cellular processes.[4] By binding to the catalytic site of caspases, Z-Vad-FMK effectively blocks the apoptotic cascade.[1][4] This document provides detailed protocols for the use of Z-Vad-FMK in common cell-based assays, guidelines for data interpretation, and troubleshooting advice.

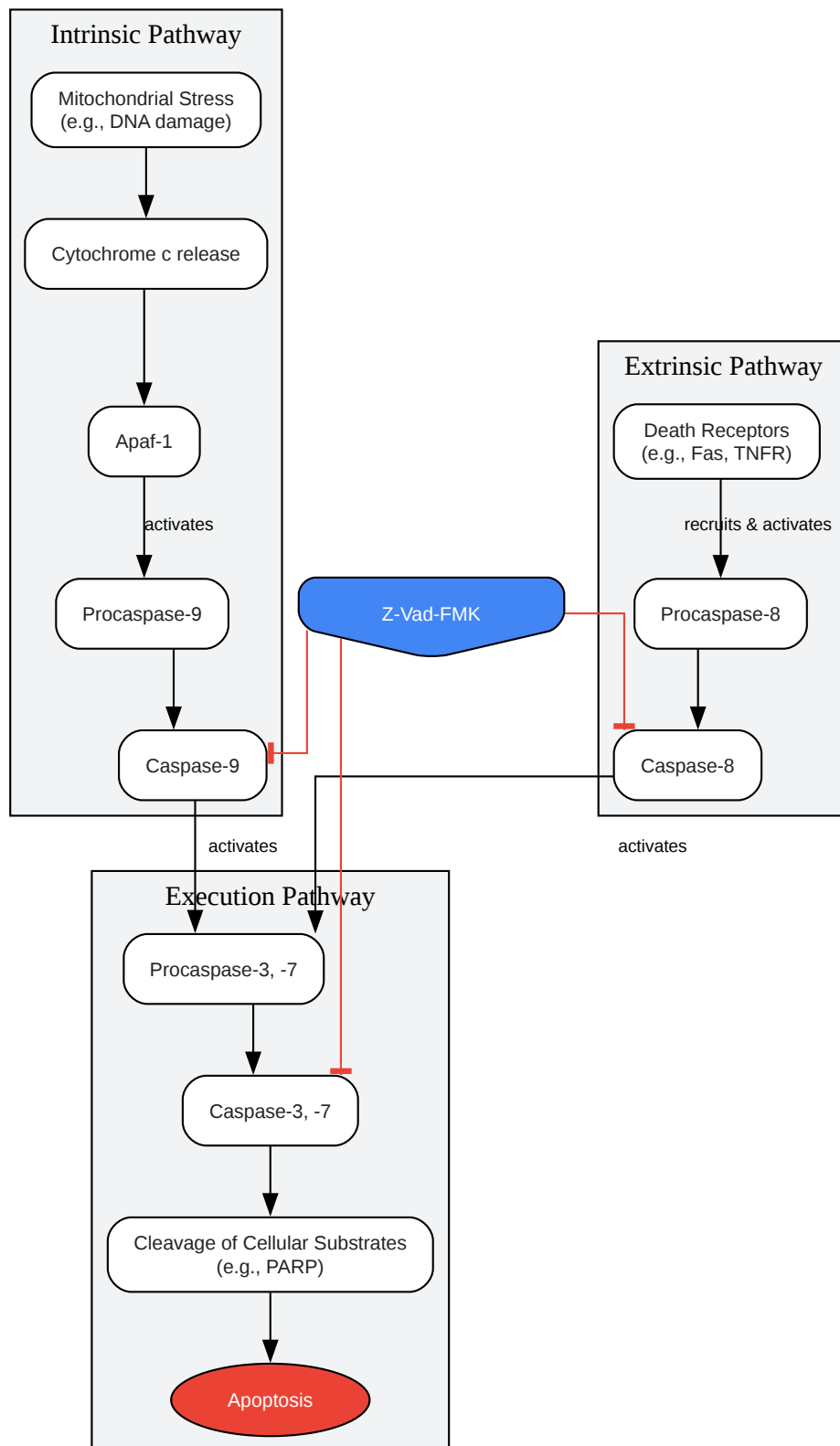
Chemical Properties:

Property	Value
Full Name	Carbobenzoxy-Valyl-Alanyl-Aspartyl-[O-methyl]-fluoromethylketone
Synonyms	Z-Val-Ala-Asp(OMe)-FMK, Z-VAD(OMe)-FMK
Molecular Formula	C22H30FN3O7
Molecular Weight	467.49 g/mol
CAS Number	187389-52-2
Appearance	Crystalline solid
Purity	≥95%
Solubility	Soluble in DMSO (e.g., 5 mg/mL)
Storage	Store at -20°C. Stock solutions in DMSO can be stored at -20°C for up to one week.[5]

## Mechanism of Action

Z-Vad-FMK is a tripeptide that mimics the caspase cleavage site. The fluoromethylketone (FMK) group forms an irreversible covalent bond with the cysteine residue in the active site of caspases, thereby inactivating the enzyme.[1][3] As a pan-caspase inhibitor, it targets a broad range of caspases, including initiator caspases (e.g., caspase-8, caspase-9) and executioner caspases (e.g., caspase-3, caspase-7), effectively halting the apoptotic signaling cascade.[4]





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [2. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [3. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- [4. invivogen.com](https://www.invivogen.com) [invivogen.com]
- [5. Z-VAD-FMK | 187389-52-2](https://www.chemicalbook.com) [chemicalbook.com]
- To cite this document: BenchChem. [Standard Operating Procedure for Z-Vad-FMK Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15582915/docs#standard-operating-procedure-for-z-vad-fmk-experiments>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)